

9-Bromophenanthrene: A Comprehensive Technical Guide to its Synthesis and Discovery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Bromophenanthrene

Cat. No.: B047481

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **9-Bromophenanthrene**, a key polycyclic aromatic hydrocarbon derivative. It details the historical context of its discovery and presents a thorough examination of its synthesis, including established and alternative methodologies. This document offers detailed experimental protocols, a summary of its physicochemical and spectroscopic properties, and its applications, particularly as a versatile building block in organic synthesis. The information is structured to be a practical resource for researchers in organic chemistry, materials science, and drug development.

Introduction

9-Bromophenanthrene is a halogenated aromatic hydrocarbon characterized by a phenanthrene backbone with a bromine atom substituted at the 9-position.[1] First synthesized in the early 20th century, its preparation became more standardized in the 1950s through the electrophilic bromination of phenanthrene.[2] The strategic placement of the bromine atom at the electron-rich 9-position imparts unique reactivity, making it a valuable intermediate in a variety of organic transformations.[1][2] This compound serves as a crucial precursor for the synthesis of a wide range of more complex molecules, including those with applications in materials science, such as organic light-emitting diodes (OLEDs) and photovoltaic cells, and in the development of pharmaceutical agents.[3]

Physicochemical and Spectroscopic Data

The physical and spectroscopic properties of **9-Bromophenanthrene** are well-documented, providing essential data for its identification, purification, and use in further reactions.

Physical Properties

A summary of the key physical properties of **9-Bromophenanthrene** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₄ H ₉ Br	[4][5][6]
Molecular Weight	257.13 g/mol	[5][7][8]
Appearance	White to light yellow crystalline solid/powder	[2][6]
Melting Point	60-66 °C	[4][6][7]
Boiling Point	180-190 °C at 2 mmHg (0.16 kPa)	[6][7]
Solubility	Sparingly soluble in water; soluble in organic solvents such as ethanol, acetone, chloroform, carbon disulfide, and acetic acid.	[2][4][6]
Density	~1.425 g/cm ³ (rough estimate)	[6]

Spectroscopic Data

Spectroscopic analysis is critical for the structural confirmation of **9-Bromophenanthrene**. Key data from various techniques are summarized below.

Spectroscopic Technique	Key Data and Observations	Source
^1H NMR	Spectra available, typically recorded in CDCl_3 with TMS as a reference.	[9] [10]
^{13}C NMR	Data available from studies involving further reactions of 9-bromophenanthrene.	[11]
Mass Spectrometry (MS)	Molecular ion peak corresponding to the molecular weight.	[12] [13]
Infrared (IR) Spectroscopy	Characteristic peaks for aromatic C-H and C=C stretching, and C-Br stretching.	[12]
UV/Visible Spectroscopy	Exhibits fluorescence under UV light.	[4] [14]

Synthesis of 9-Bromophenanthrene

The primary and most well-documented method for the synthesis of **9-Bromophenanthrene** is the direct bromination of phenanthrene.

Primary Synthesis Route: Direct Bromination of Phenanthrene

This method involves the electrophilic aromatic substitution of phenanthrene with bromine, typically in a chlorinated solvent like carbon tetrachloride.[\[2\]](#)[\[5\]](#)[\[15\]](#) The 9-position is preferentially attacked due to its higher electron density.[\[2\]](#)

This protocol is adapted from the procedure described in Organic Syntheses.[\[15\]](#)

A. Purification of Technical Phenanthrene:

- Dissolve 1.5 kg of technical 90% phenanthrene in 9 L of ethanol in a 12-L flask on a steam bath.
- Decant the hot solution from any insoluble material. The product crystallizes upon cooling.
- Dissolve 1 kg of the crystallized product in 2.2 L of hot glacial acetic acid in a 5-L three-necked flask equipped with a reflux condenser and a dropping funnel.
- To the boiling solution, gradually add 72 mL of an aqueous solution containing 60 g of chromic anhydride.
- Slowly add 30 mL of concentrated sulfuric acid from the dropping funnel.
- Reflux the solution for 15 minutes.
- Pour the hot solution with vigorous stirring into 4.5 L of water in a 12-L round-bottomed flask.
- After cooling, filter the mixture, wash the product with water, and air-dry.
- Distill the product at 148–149°/1 mm.
- Recrystallize the distillate from ethanol to yield 800–900 g of nearly white phenanthrene (m.p. 98.7–99°).

B. Synthesis of **9-Bromophenanthrene**:

- Dissolve 1 kg (5.6 moles) of pure phenanthrene in 1 L of dry carbon tetrachloride in a 5-L three-necked flask.
- Equip the flask with a 500-mL dropping funnel, a reflux condenser (with a tube to direct evolved hydrogen bromide to a fume hood), and an efficient motor-driven sealed stirrer.
- Heat the mixture to a gentle reflux with stirring.
- Add 900 g (5.64 moles) of bromine from the dropping funnel over approximately 3 hours.
- Continue stirring at a gentle reflux for an additional 2 hours to evolve most of the remaining hydrogen bromide.

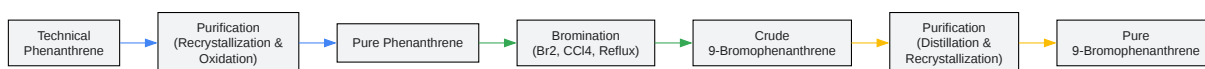
- Transfer the reaction mixture to a Claisen flask and distill off the solvent at a pressure of 10–30 mm.
- Equip the flask containing the residue with a fine capillary inlet tube, a thermometer, and a 2-L distilling flask as a receiver.
- Distill the impure **9-bromophenanthrene**, collecting the fraction boiling at 177–190°/2 mm.
- The yield is 1300–1360 g (90–94%) with a melting point of 54–56°.[15] The product can be further purified by recrystallization from ethanol.[15]

Alternative Synthesis Methods

Other methods for the preparation of **9-Bromophenanthrene** have been reported, although they are less common than direct bromination. These include the conversion of phenanthrene dibromide by heating and a method utilizing KBr and a bromination reagent (ZnAl-BrO_3^- LDHs) in an acetic acid and water mixture.[15][16]

Experimental and Logical Workflows

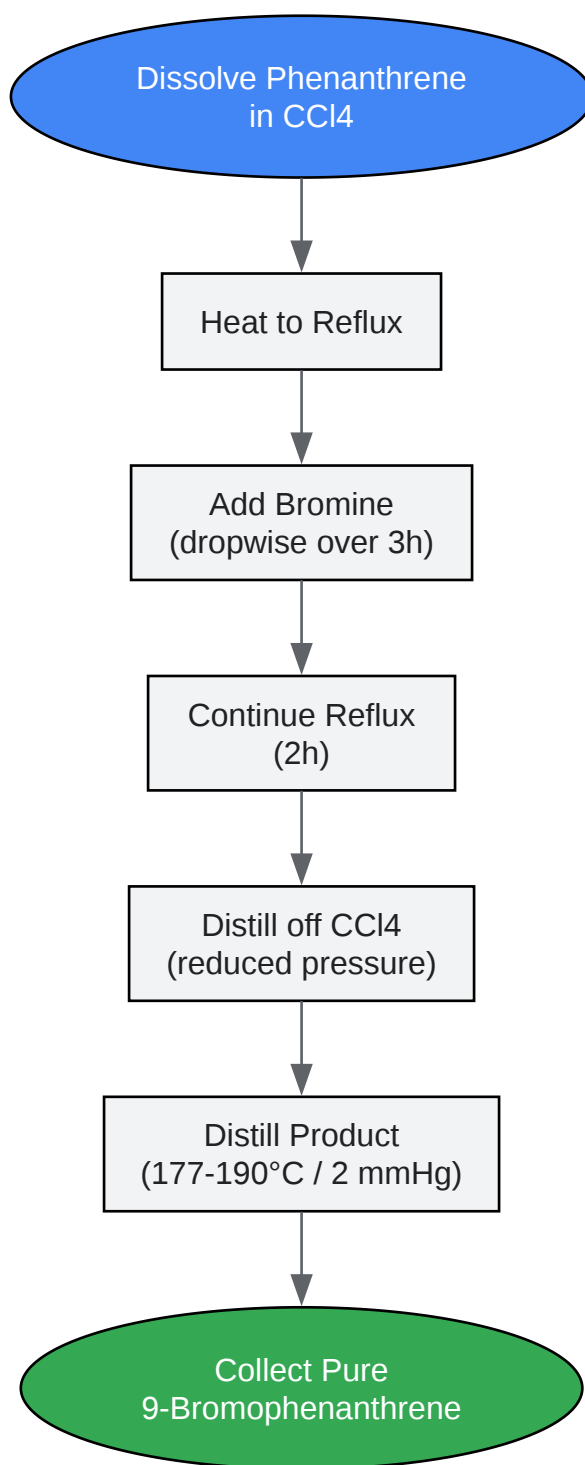
The synthesis and purification of **9-Bromophenanthrene** follow a logical progression of steps, which can be visualized to aid in understanding the overall process.



[Click to download full resolution via product page](#)

Caption: Overall workflow for the synthesis and purification of **9-Bromophenanthrene**.

The core of the synthesis is the bromination reaction itself, which can be broken down into a series of sequential steps.



[Click to download full resolution via product page](#)

Caption: Step-by-step experimental workflow for the bromination of phenanthrene.

Applications in Research and Development

9-Bromophenanthrene is a versatile reagent in organic synthesis. The carbon-bromine bond provides a reactive handle for a variety of cross-coupling reactions, such as Suzuki and Stille couplings, enabling the formation of more complex, π -conjugated systems.[2] This makes it a valuable building block for the synthesis of:

- Organic electronic materials: For use in OLEDs and other organic semiconductor applications.[3]
- Fluorescent probes: Its inherent fluorescence can be modified through further reactions.[4]
- Pharmaceutical precursors: As a starting material for the synthesis of more complex, biologically active molecules.[2][3]
- Substituted phenanthrenes: It is a common starting point for the synthesis of other 9-substituted phenanthrenes, such as 9-cyanophenanthrene and 9-phenanthrol.[5][17][18]

Safety and Handling

9-Bromophenanthrene is classified as an irritant and should be handled with appropriate safety precautions. It is known to cause skin and serious eye irritation.[4][6] Inhalation and ingestion may also be harmful.[6] When handling this compound, it is essential to use personal protective equipment, including gloves, safety glasses, and a lab coat. All work should be conducted in a well-ventilated fume hood.[4][6]

Conclusion

9-Bromophenanthrene is a foundational reagent in the chemistry of polycyclic aromatic hydrocarbons. Its well-established synthesis and versatile reactivity make it an indispensable tool for researchers in both academic and industrial settings. This guide has provided a comprehensive overview of its synthesis, properties, and applications, intended to serve as a valuable resource for the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 573-17-1: 9-Bromophenanthrene | CymitQuimica [cymitquimica.com]
- 2. guidechem.com [guidechem.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 9-Bromophenanthrene: properties, applications and safety_Chemicalbook [chemicalbook.com]
- 5. 9-Bromophenanthrene synthesis - chemicalbook [chemicalbook.com]
- 6. chembk.com [chembk.com]
- 7. 9-Bromophenanthrene 96 573-17-1 [sigmaaldrich.com]
- 8. scbt.com [scbt.com]
- 9. 9-Bromophenanthrene(573-17-1) 1H NMR [m.chemicalbook.com]
- 10. dev.spectrabase.com [dev.spectrabase.com]
- 11. acgpubs.org [acgpubs.org]
- 12. 9-Bromophenanthrene | C₁₄H₉Br | CID 11309 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Phenanthrene, 9-bromo- [webbook.nist.gov]
- 14. Phenanthrene, 9-bromo- [webbook.nist.gov]
- 15. Organic Syntheses Procedure [orgsyn.org]
- 16. CN107151197B - A kind of preparation method of 9-brophenanthrene - Google Patents [patents.google.com]
- 17. The Synthesis of 9-Phenanthrol from 9-Bromophenanthrene by Alkalinehydrolysis [jstage.jst.go.jp]
- 18. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [9-Bromophenanthrene: A Comprehensive Technical Guide to its Synthesis and Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047481#synthesis-and-discovery-of-9-bromophenanthrene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com